

Dimethylglyoxime chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethylglyoxime

Cat. No.: B3433209

[Get Quote](#)

Dimethylglyoxime: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

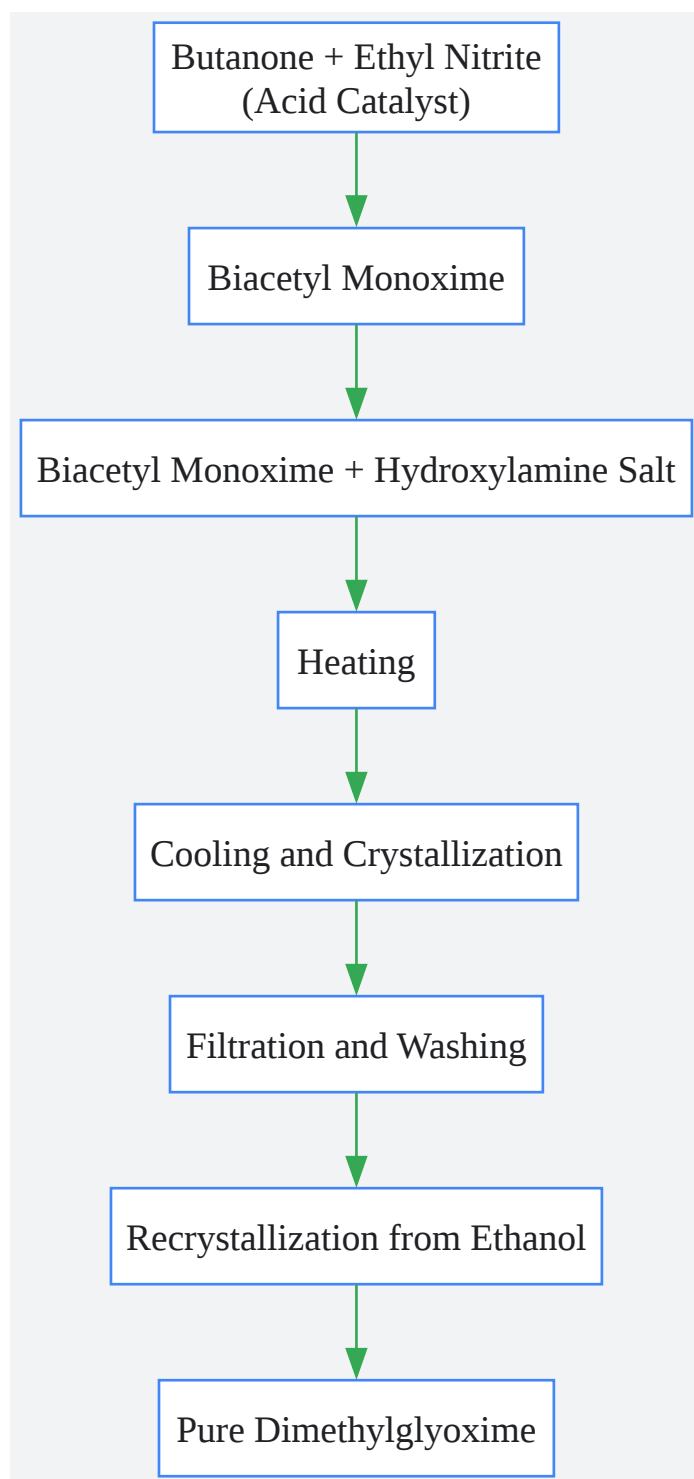
Dimethylglyoxime (dmgH₂), a dioxime derivative of diacetyl, is a cornerstone reagent in analytical and coordination chemistry. This whitepaper provides an in-depth exploration of its chemical structure, physicochemical properties, synthesis, and diverse applications. Particular focus is placed on its role as a highly selective chelating agent for transition metals, most notably nickel. Detailed experimental protocols for its synthesis and its use in gravimetric and spectrophotometric analysis are provided. Furthermore, this guide explores its applications in catalysis and emerging potential in drug development. All quantitative data are summarized in structured tables, and key processes are visualized through logical diagrams to facilitate a comprehensive understanding for researchers and professionals in related fields.

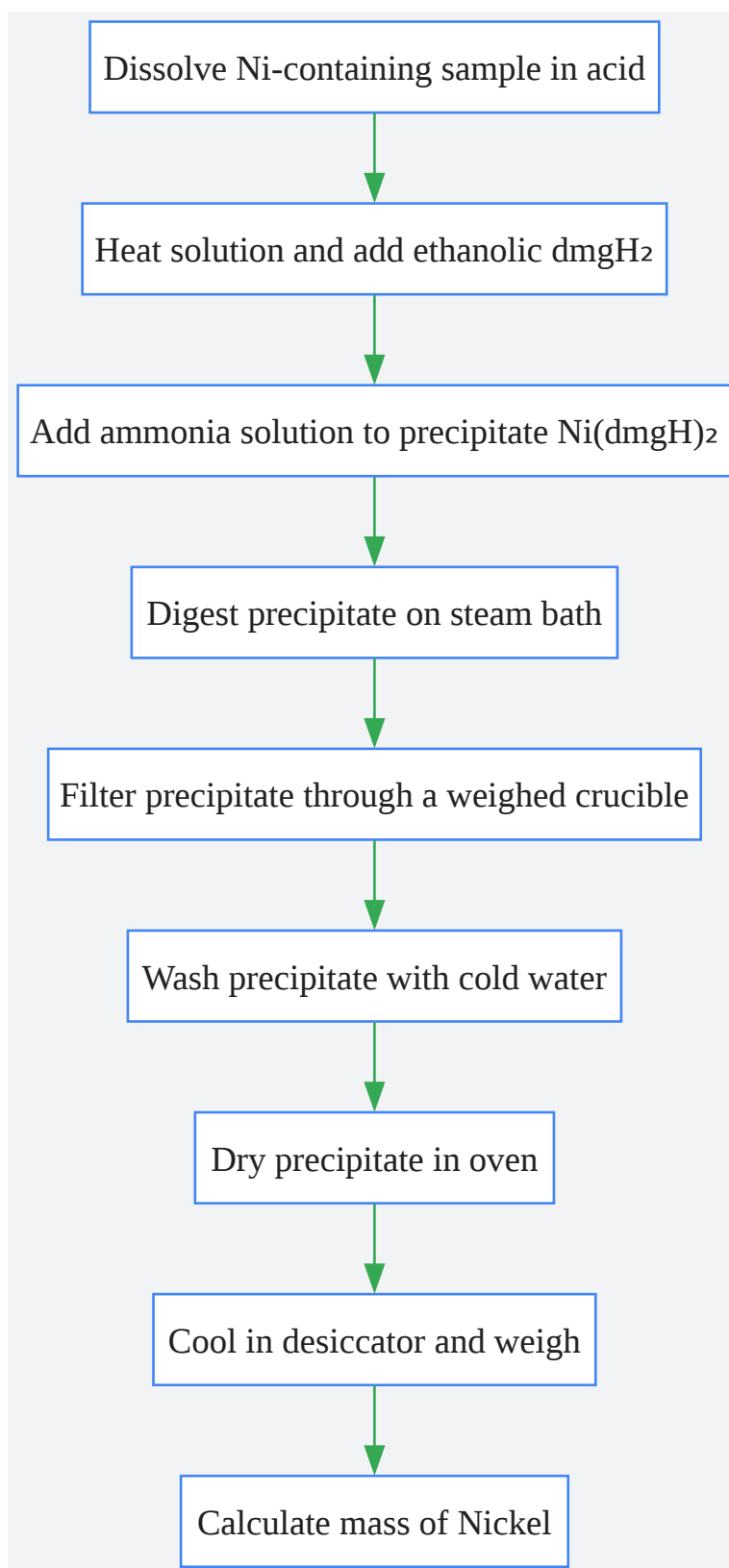
Chemical Structure and Properties

Dimethylglyoxime, systematically named (2E,3E)-N',N''-dihydroxybutane-2,3-diimine, is an organic compound with the chemical formula C₄H₈N₂O₂.^{[1][2]} Its structure consists of a butane backbone with two oxime functional groups (=NOH) on the second and third carbon atoms. This configuration allows it to act as a bidentate ligand, coordinating with metal ions through its

two nitrogen atoms.^[1] The neutral form is commonly abbreviated as dmgh₂, while its monoanionic form, which acts as a ligand, is denoted as dmgh⁻.^[3]

The chemical structure of **dimethylglyoxime** can be represented as CH₃C(NOH)C(NOH)CH₃.^[1]^[3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of Nickel using Dimethylglyoxime - 911Metallurgist [911metallurgist.com]
- 2. chemlab.truman.edu [chemlab.truman.edu]
- 3. people.bu.edu [people.bu.edu]
- To cite this document: BenchChem. [Dimethylglyoxime chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3433209#dimethylglyoxime-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

